

Application Notes and Protocols for NE-100 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NE-100 hydrochloride

Cat. No.: B1677940

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

NE-100 hydrochloride is a potent and selective antagonist of the sigma-1 receptor ($\sigma 1R$), a unique ligand-operated molecular chaperone located at the endoplasmic reticulum (ER).^{[1][2][3]} It exhibits high affinity for the $\sigma 1R$ with a K_i value of 0.86 nM and displays significant selectivity over the sigma-2 receptor and a wide range of other neurotransmitter receptors. Due to its role in modulating cellular stress responses and neuronal function, NE-100 is a valuable pharmacological tool for investigating the physiological and pathophysiological roles of the sigma-1 receptor. Its potential therapeutic applications are being explored in areas such as neuropsychiatric disorders, neurodegenerative diseases, and pain management.^{[2][4][5]}

This document provides detailed protocols for the preparation of **NE-100 hydrochloride** stock solutions to ensure accurate and reproducible experimental results.

Physicochemical and Biological Properties

A summary of the key quantitative data for **NE-100 hydrochloride** is presented below for easy reference.

Property	Value	References
Chemical Name	4-Methoxy-3-(2-phenylethoxy)- N,N- dipropylbenzeneethanamine hydrochloride	
Alternate Names	NE-100 HCl, NE100 Hydrochloride	[6]
CAS Number	149409-57-4	[1][6]
Molecular Formula	C ₂₃ H ₃₃ NO ₂ ·HCl	[1]
Molecular Weight	391.97 g/mol	[7]
Purity	≥98% (HPLC)	
Appearance	White solid	[6]
Ki for σ1 Receptor	0.86 nM	[7]
IC ₅₀ for σ1 Receptor	4.16 nM	[2][4][6]
Selectivity	>55-fold over σ2 receptors; >6000-fold over D ₁ , D ₂ , 5- HT _{1a} , 5-HT ₂ , and PCP receptors	

Solubility Data

Proper dissolution is critical for accurate dosing in experimental settings. The solubility of **NE-100 hydrochloride** in common laboratory solvents is summarized below.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	References
DMSO	39.2	100	---	
Water	1.96	5	Sonication and heating to 60°C may be required for higher concentrations.	[6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NE-100 hydrochloride** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **NE-100 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Sterile, polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- **Acclimatization:** Before opening, allow the vial of **NE-100 hydrochloride** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of

moisture onto the hygroscopic powder.

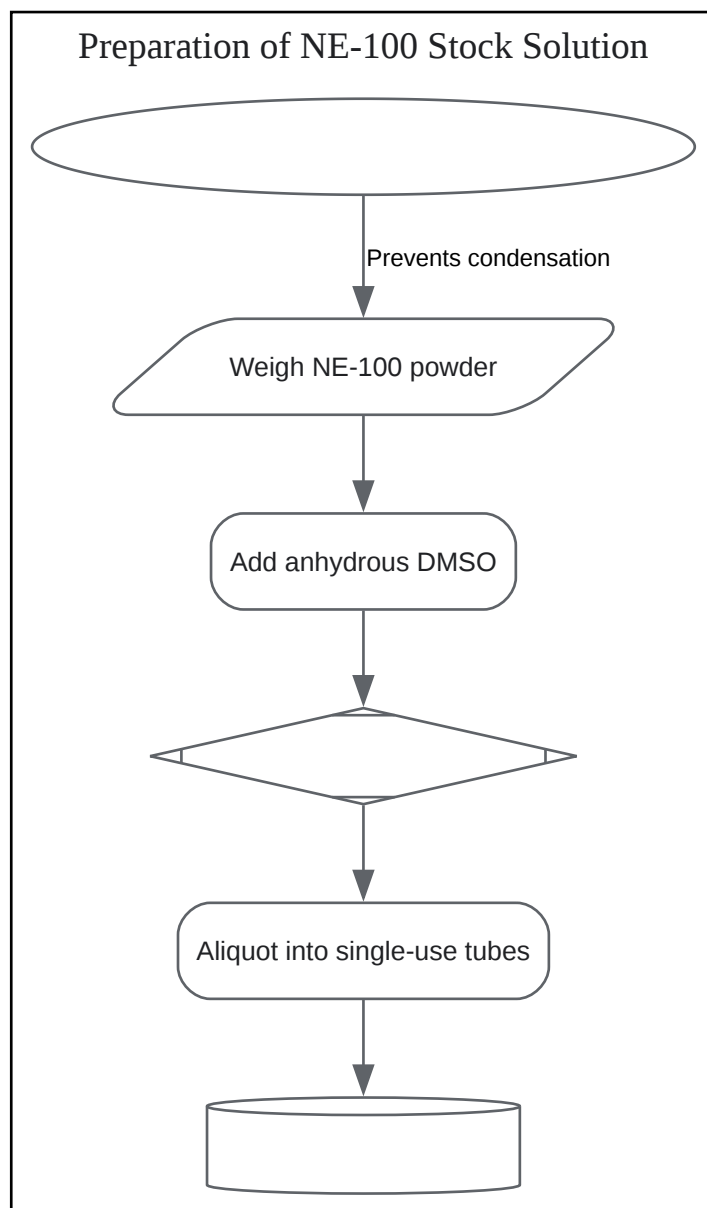
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **NE-100 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.92 mg of **NE-100 hydrochloride** (Molecular Weight = 391.97 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **NE-100 hydrochloride**. For a 10 mM solution, if you weighed 3.92 mg, you would add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from degradation.
- **Storage Conditions:** Store the stock solution aliquots at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 6 months).[7] When ready to use, thaw an aliquot at room temperature and dilute to the final working concentration in the appropriate experimental buffer or medium.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **NE-100 hydrochloride** and DMSO.
- Handle the chemical powder in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

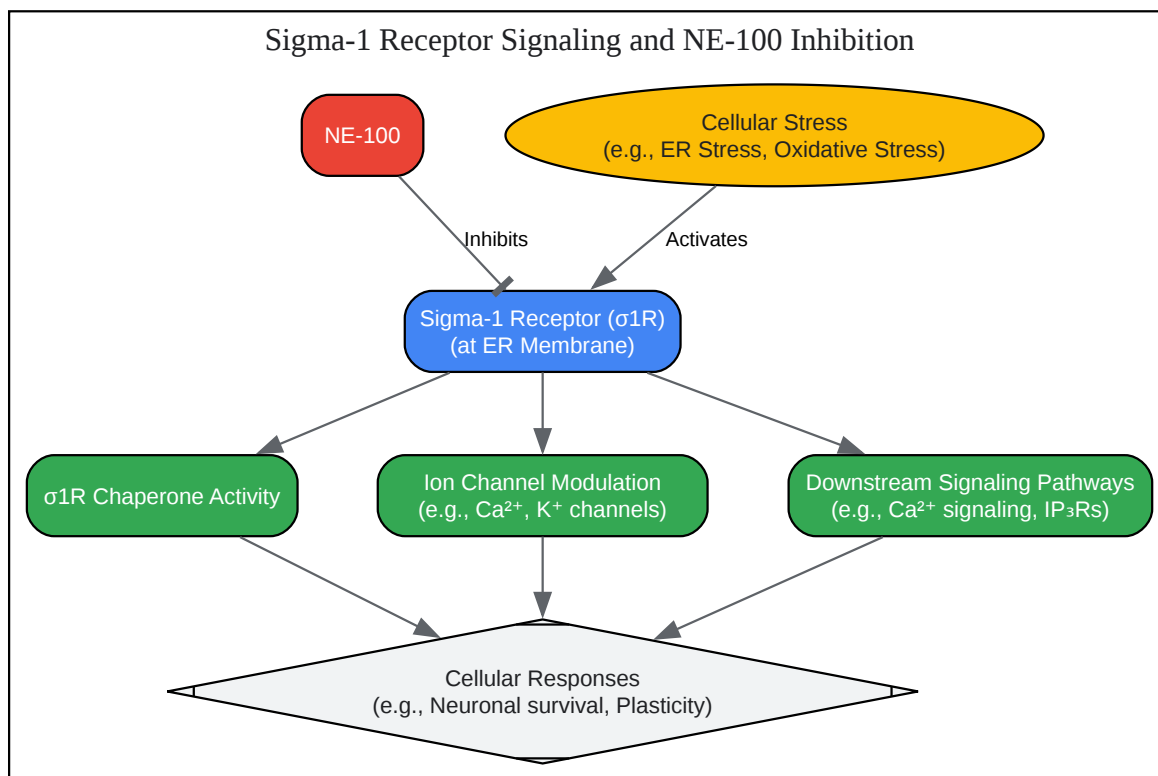
Visualizing the Experimental Workflow and Signaling Pathway

To aid in the understanding of the experimental process and the mechanism of action of NE-100, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Workflow for **NE-100 hydrochloride** stock solution preparation.



[Click to download full resolution via product page](#)

Caption: NE-100's inhibitory action on the sigma-1 receptor pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NE-100 - Wikipedia [en.wikipedia.org]

- 4. NE-100, a novel sigma receptor ligand: in vivo tests - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Pharmacology of Sigma-1 Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. NE-100 hydrochloride | Sigma receptor | TargetMol [targetmol.com]
- 7. NE-100 Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [Application Notes and Protocols for NE-100 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677940#preparing-ne-100-hydrochloride-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com